

Technisches Support-Center: Optimierung der Stabilität von Vitamin-B-Komplex-Analysestandards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vitamin B Complex

Cat. No.: B1173480

[Get Quote](#)

Dieses Support-Center bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung technische Anleitungen und Antworten auf häufig gestellte Fragen zur Gewährleistung der Stabilität und Genauigkeit von Vitamin-B-Komplex-Analysestandards.

Häufig gestellte Fragen (FAQs)

F1: Was sind die kritischsten Faktoren, die die Stabilität von Vitamin-B-Komplex-Standards beeinflussen?

Die Stabilität von B-Vitaminen in analytischen Standards wird von mehreren Faktoren beeinflusst. Die wichtigsten sind pH-Wert, Temperatur, Lichteinwirkung und die Anwesenheit von Oxidations- und Reduktionsmitteln.^[1] B-Vitamine wie Thiamin (B1) sind in sauren Lösungen stabil, zersetzen sich aber schnell bei einem pH-Wert über 7,0.^[2] Riboflavin (B2) ist besonders lichtempfindlich, während Cyanocobalamin (B12) durch Licht und die Anwesenheit anderer Vitamine, wie z. B. Ascorbinsäure, abgebaut werden kann.^{[1][3][4]}

F2: Welche allgemeinen Lagerungsbedingungen werden für Vitamin-B-Komplex-Standardlösungen empfohlen?

Um die Stabilität zu maximieren, sollten Vitamin-B-Komplex-Standardlösungen im Kühlschrank bei 2–8 °C gelagert und vor Licht geschützt werden, indem Braunglasgefäße oder mit Folie umwickelte Behälter verwendet werden.^{[5][6]} Die Referenzstandards in Pulverform sollten an

einem dunklen, kühlen Ort gelagert werden, um den Abbau durch Licht zu verhindern.[7] Für die Langzeitlagerung von Serumproben, die Folat und Vitamin B12 enthalten, sind Temperaturen von -70 °C ausreichend, um die ursprüngliche Konzentration für ein Jahr zu erhalten.[8]

F3: Wie wirkt sich der pH-Wert der Lösung auf die einzelnen B-Vitamine im Komplex aus?

Der pH-Wert ist ein entscheidender Faktor für die Stabilität der einzelnen B-Vitamine:

- Thiamin (B1): Deutlich stabiler in sauren Lösungen (pH 3) als in leicht sauren bis neutralen Lösungen (pH 6).[9] Bei einem pH-Wert unter 5,5 ist es stabil, kann aber bei einem pH-Wert über 7,0 schnell abgebaut werden.[2]
- Riboflavin (B2): Die Stabilität ist pH-abhängig, wobei der optimale Bereich um pH 5–6 liegt.[4]
- Cyanocobalamin (B12): Die optimale Stabilität wird bei einem pH-Wert zwischen 4,0 und 6,5 beobachtet.[1] Eine Studie ergab, dass der optimale pH-Wert bei 5,8 liegt.[1]
- Pantothensäure (B5): Der Abbau findet sowohl im sauren als auch im alkalischen pH-Bereich statt.

F4: Können die B-Vitamine in einem Komplexstandard miteinander interagieren und die Stabilität beeinträchtigen?

Ja, Wechselwirkungen zwischen den Vitaminen können zu einem erheblichen Abbau führen. Beispielsweise kann die Anwesenheit von Thiamin (B1) und Niacinamid (B3) den Abbau von Cyanocobalamin (B12) in Injektionslösungen beschleunigen.[10] Auch Ascorbinsäure (Vitamin C) kann den Abbau von Cyanocobalamin beschleunigen, wobei Hydroxocobalamin als Zwischenprodukt entsteht.[11]

F5: Welche Stabilisatoren können zu analytischen Standards des Vitamin-B-Komplexes hinzugefügt werden?

Zur Verbesserung der Stabilität können verschiedene Stabilisatoren verwendet werden. Eine synergistische Kombination von Stabilisatoren wie DL-Äpfelsäure, Dinatriumedetat (EDTA) und Kaliumhexacyanoferrat(III) hat sich als wirksam erwiesen.[12] Andere patentierte

Formulierungen schlagen die Verwendung von Thio-Carbonsäuren wie Thioglykolsäure oder Thioäpfelsäure in Konzentrationen von 0,05 bis 5 % (w/v) vor, um die Bildung von Ablagerungen zu verzögern.[13]

Leitfaden zur Fehlerbehebung

F: Warum sehe ich eine geringe Wiederfindung für Thiamin (B1) in meiner HPLC-Analyse?

A: Eine geringe Wiederfindung von Thiamin kann auf mehrere Faktoren zurückzuführen sein:

- Adsorptive Verluste: Thiamin kann an Glasoberflächen, insbesondere an Glasfaserfiltern und Autosampler-Fläschchen aus Borosilikatglas, adsorbieren, was zu erheblichen Verlusten führt.[14] Die Verwendung von polymeren Filtern (z. B. Nylon, Celluloseacetat) und Lagerbehältern (z. B. Polycarbonat, Polypropylen) wird empfohlen, um diese Verluste zu minimieren.[15]
- pH-Instabilität: Wenn der pH-Wert Ihrer Standard- oder Probenlösungen im alkalischen Bereich liegt, kann Thiamin schnell abgebaut werden.[9] Stellen Sie sicher, dass der pH-Wert im sauren Bereich (vorzugsweise um pH 3–4,5) liegt und mit dem der Probenextrakte übereinstimmt.[10]
- Fehler bei der Standardvorbereitung: Thiamin ist hygroskopisch. Stellen Sie sicher, dass die Reinheit und der Feuchtigkeitsgehalt Ihres analytischen Standards bei den Berechnungen berücksichtigt werden.

F: Mein Riboflavin (B2)-Standard scheint sich bei der Vorbereitung schnell zu zersetzen. Was könnte die Ursache sein?

A: Riboflavin ist extrem lichtempfindlich und unterliegt einem schnellen photochemischen Abbau.[3][4]

- Lichteinwirkung: Bereiten Sie alle Riboflavin-Lösungen bei minimalem Licht zu und lagern Sie sie in Braunglasgefäßen oder mit Aluminiumfolie umwickelten Behältern.[6][16]
- pH-Wert der Lösung: Riboflavin ist in basischen Lösungen löslich, aber instabil.[17] Die Photostabilität ist pH-abhängig, mit optimaler Stabilität um pH 5-6.[4]

- Sauerstoff: Der Abbau erfolgt in Gegenwart von Sauerstoff schneller.^[18] Das Entgasen von Lösungsmitteln kann helfen, den Abbau zu verlangsamen.

F: Ich beobachte eine Verschlechterung meines Cyanocobalamin (B12)-Standards in einer Multivitaminmischung. Wie kann ich das verhindern?

A: Der Abbau von Cyanocobalamin in Multivitaminstandards ist ein häufiges Problem, das oft durch Wechselwirkungen mit anderen Komponenten verursacht wird.

- Wechselwirkungen mit Vitaminen: Ascorbinsäure (Vitamin C), Thiamin (B1) und Niacinamid können den Abbau von B12 beschleunigen.^{[10][11][19]} Wenn möglich, bereiten Sie separate Standardlösungen vor oder verwenden Sie Stabilisatoren.
- Lichteinwirkung: B12 ist lichtempfindlich. Der photochemische Abbau führt zur Bildung von Hydroxocobalamin (B12b) und Aquocobalamin (B12a).^[1] Schützen Sie die Lösungen immer vor Licht.
- pH-Optimum: Halten Sie den pH-Wert der Lösung im optimalen Stabilitätsbereich von 4,0 bis 6,5.^[1]
- Stabilisierungsmittel: Die Zugabe von Sorbit hat sich als wirksam erwiesen, um den Abbau von Cyanocobalamin in Gegenwart von Thiamin, Niacin und Ascorbinsäure deutlich zu verhindern.^[10] Auch die Verwendung von Chelatbildnern wie EDTA kann hilfreich sein.^[12]

Quantitative Stabilitätsdaten

Die Stabilität von B-Vitaminen ist stark von den Umgebungsbedingungen abhängig. Die folgenden Tabellen fassen die quantitativen Daten zum Abbau unter verschiedenen Stressbedingungen zusammen.

Tabelle 1: Einfluss von pH-Wert und Temperatur auf die Thiamin (B1)-Stabilität

Thiamin-Salz	Konzentration (mg/ml)	pH-Wert	Temperatur (°C)	Beobachtete Geschwindigkeitskonstante (k_{obs})	Aktivierungsenergie (E_a) (kcal/mol)
Thiaminmononitrat (TMN)	27	5.36–6.96	80	Schnellerer Abbau im Vergleich zu TCIHCl	21–25
Thiaminchloridhydrochlorid (TCIHCl)	27	1.12–3.59	80	94 % verbleibend nach 5 Tagen	21–32
Gemischte Salze	20	3	25-80	Niedriger k_{obs}	21–27
Gemischte Salze	20	6	25-80	10-fach höherer k_{obs} als bei pH 3	18–21

Daten aus[9]

Tabelle 2: Abbau von Cyanocobalamin (B12) und Hydroxocobalamin (B12b) in Gegenwart von Ascorbinsäure (AH2)

Vitamin	pH-Wert	$k_{\text{obs}} (\text{s}^{-1}) \times 10^{-5}$	$t_{1/2}$ (Stunden)
Cyanocobalamin (B12)	1.0–8.0	0.08–1.05	13.7–137.5
Hydroxocobalamin (B12b)	1.0–8.0	0.22–7.62	2.5–87.5

Bedingungen: $0,25 \times 10^{-3}$ M AH2. Daten aus[11]

Tabelle 3: Restgehalt ausgewählter B-Vitamine in kosmetischen Produkten nach 6 Monaten Lagerung

Vitamin	Lagerung bei 25°C (% vom Ausgangswert)	Lagerung bei 40°C (% vom Ausgangswert)
Nicotinamid (B3)	Stabil	Stabil
Dexpanthenol (B5)	Formulierungsabhängiger Abbau	Formulierungsabhängiger Abbau
Pyridoxin (B6)	Formulierungsabhängiger Abbau	Formulierungsabhängiger Abbau
Cyanocobalamin (B12)	Formulierungsabhängiger Abbau	Formulierungsabhängiger Abbau

Daten aus[\[20\]](#)

Experimentelle Protokolle

Protokoll 1: Stabilitätsnachweisende HPLC-Methode für B-Vitamine (B1, B2, B3, B6)

Dieses Protokoll beschreibt eine HPLC-Methode, die für die gleichzeitige Bestimmung der Vitamine B1, B2, B3 und B6 in pharmazeutischen Flüssigdosierungsformen entwickelt und validiert wurde.[\[21\]](#)

1. Chromatographische Bedingungen:

- Säule: C18-Umkehrphasensäule (250 x 4,6 mm, 5 µm)
- Mobile Phase:
 - Lösung A: 0,015 M 1-Hexansulfonsäure-Natriumsalz, pH-Wert mit Eisessig auf $3,0 \pm 0,05$ eingestellt
 - Lösung B: Methanol

- Elution: Gradientenelution
- Flussrate: 1,5 ml/min
- Detektion: UV bei 280 nm
- Injektionsvolumen: 20 µl

2. Vorbereitung der Standardlösung:

- Stammlösungen von Thiamin HCl (B1), Riboflavin (B2), Nicotinamid (B3) und Pyridoxin HCl (B6) einzeln in einem geeigneten Verdünnungsmittel (z. B. Wasser:Acetonitril:Eisessig 94:5:1) herstellen.
- Eine gemischte Arbeitsstandardlösung mit Konzentrationen von ca. 30 µg/ml (B1), 20 µg/ml (B2), 168 µg/ml (B3) und 10 µg/ml (B6) herstellen.

3. Probenvorbereitung (Beispiel für Sirup):

- Eine Menge Sirup, die 0,5 mg Vitamin B6 entspricht, in einen 50-ml-Messkolben überführen.
- 35 ml Verdünnungsmittel hinzufügen und 20–25 Minuten im Ultraschallbad behandeln.
- Mit dem Verdünnungsmittel auf das Volumen auffüllen, gut mischen und in das HPLC-System injizieren.

4. Erwartete Retentionszeiten:

- Vitamin B3: ~6,3 min
- Vitamin B2: ~15,1 min
- Vitamin B6: ~19,9 min
- Vitamin B1: ~42,7 min

Protokoll 2: Durchführung einer Zwangabbau-Studie

Eine Zwangabbau-Studie ist unerlässlich, um die Stabilität eines Analyten zu bewerten und sicherzustellen, dass die analytische Methode stabilitätsanzeigend ist.[22][23] Die Studie sollte einen Abbau von 5–20 % des Wirkstoffs anstreben.[22]

1. Hydrolytischer Abbau (sauer und basisch):

- Lösen Sie die Vitamin-B-Komplex-Probe in 1 N HCl (Säurehydrolyse) und 1 N NaOH (Basenhydrolyse) in separaten Fläschchen.[24]
- Erhitzen Sie die Proben (z. B. 1 Stunde auf einem kochenden Wasserbad).[24]
- Kühlen Sie die Proben auf Raumtemperatur ab, neutralisieren Sie sie und verdünnen Sie sie auf die Endkonzentration.
- Analysieren Sie die Proben mittels HPLC.

2. Oxidativer Abbau:

- Behandeln Sie die Vitaminprobe mit 3 % Wasserstoffperoxid (H_2O_2).[24][25]
- Bewahren Sie die Lösung bei Raumtemperatur für eine bestimmte Zeit auf (z. B. 24 Stunden) oder erhitzen Sie sie, um den Abbau zu beschleunigen.[5][25]
- Verdünnen Sie die Probe und analysieren Sie sie mittels HPLC.

3. Thermischer Abbau (trockene Hitze):

- Setzen Sie die feste oder flüssige Probe erhöhten Temperaturen aus (z. B. 1 Stunde auf einem kochenden Wasserbad).[24]
- Lösen oder verdünnen Sie die Probe nach dem Abkühlen und analysieren Sie sie.

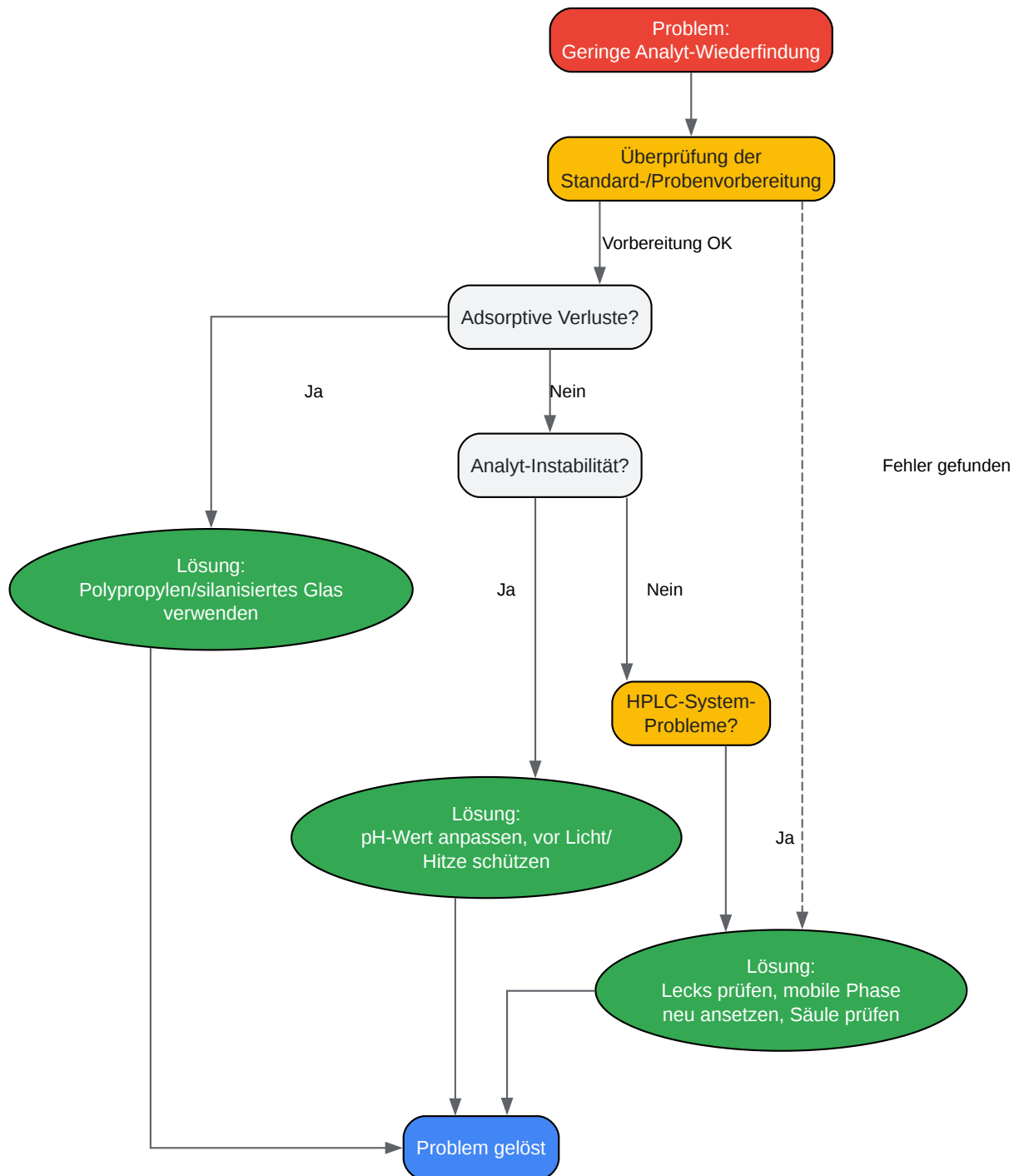
4. Photochemischer Abbau:

- Setzen Sie die Probelösung einer Lichtquelle aus (z. B. UV-Lampe oder Tageslicht) für eine definierte Dauer.
- Bewahren Sie eine Kontrollprobe im Dunkeln auf.

- Analysieren Sie beide Proben, um den lichtinduzierten Abbau zu bewerten.

Visualisierungen

Die folgenden Diagramme veranschaulichen wichtige Arbeitsabläufe und Beziehungen im Zusammenhang mit der Stabilität von Vitamin-B-Komplex-Standards.



[Click to download full resolution via product page](#)

Abbildung 1: Workflow zur Fehlerbehebung bei geringer Analyt-Wiederfindung.

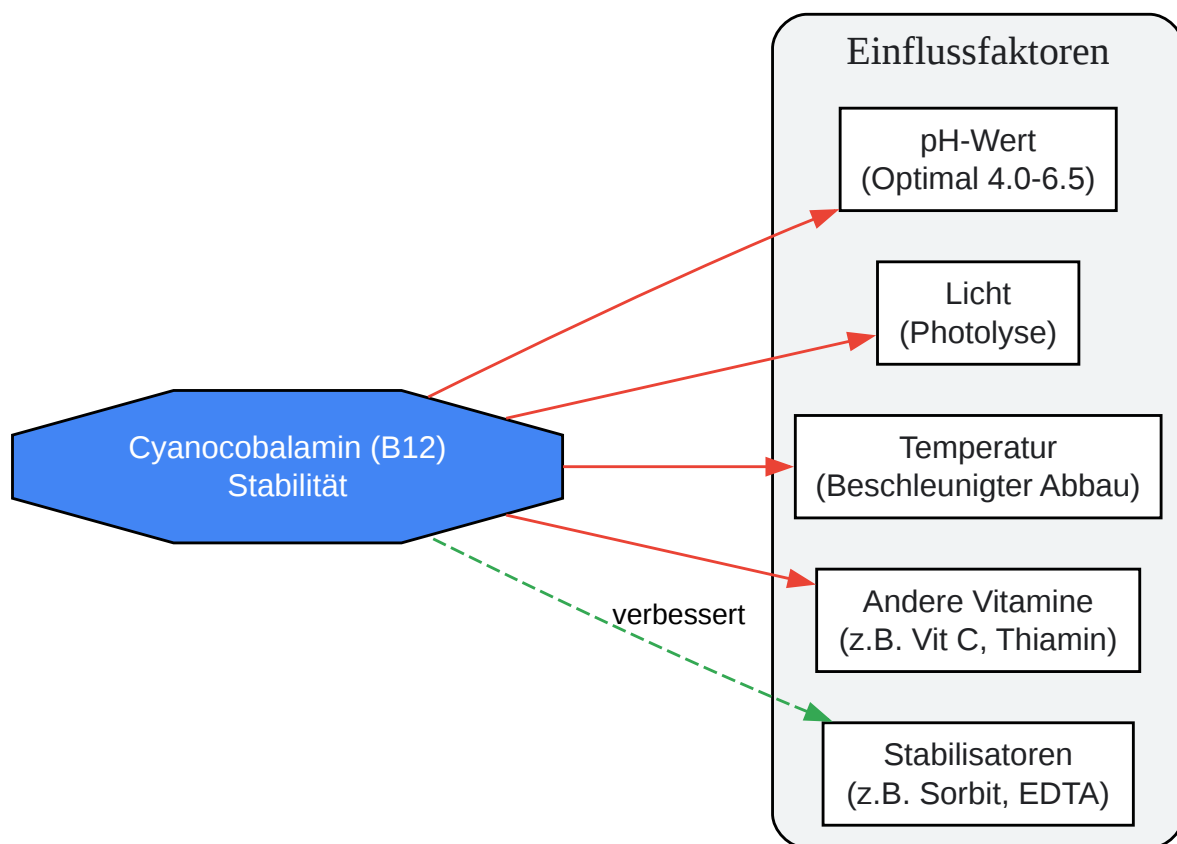
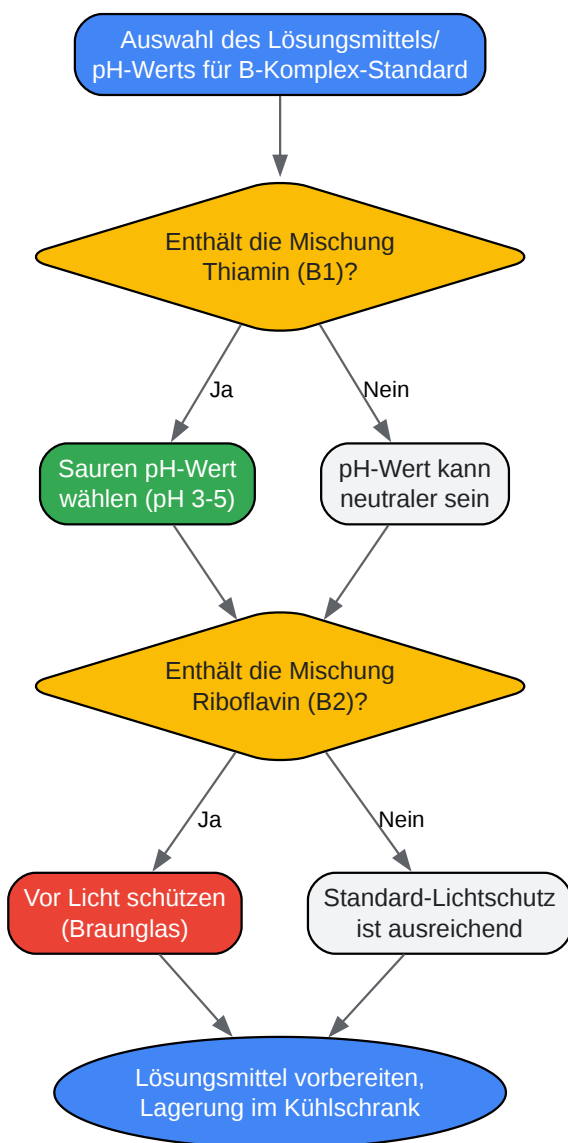
[Click to download full resolution via product page](#)

Abbildung 2: Schlüsselfaktoren, die die Stabilität von Cyanocobalamin (B12) beeinflussen.



[Click to download full resolution via product page](#)

Abbildung 3: Entscheidungsbaum zur Auswahl von Lösungsmittel und pH-Bedingungen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effects of Formulation Variables and Storage Conditions on Light Protected Vitamin B12 Mixed Parenteral Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Stability of vitamin A, E, C and thiamine during storage of different powdered enteral formulas - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Photo, thermal and chemical degradation of riboflavin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Photo, thermal and chemical degradation of riboflavin - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Chemical stability study of vitamins thiamine, riboflavin, pyridoxine and ascorbic acid in parenteral nutrition for neonatal use - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Detection and Assay of Vitamin B-2 (Riboflavin) in Alkaline Borate Buffer with UV/Visible Spectrophotometry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. jourdata.s3.us-west-2.amazonaws.com [jourdata.s3.us-west-2.amazonaws.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Effect of Ascorbic Acid on the Degradation of Cyanocobalamin and Hydroxocobalamin in Aqueous Solution: A Kinetic Study - PMC [pmc.ncbi.nlm.nih.gov]
- 12. "Stabilization Of Vitamin B Complex And Lidocaine Hydrochloride [quickcompany.in]
- 13. US2734902A - Stable aqueous solution of vitamin b - Google Patents [patents.google.com]
- 14. Pre-analytical challenges from adsorptive losses associated with thiamine analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. benchchem.com [benchchem.com]
- 17. documents.thermofisher.com [documents.thermofisher.com]
- 18. dr.lib.iastate.edu [dr.lib.iastate.edu]
- 19. scribd.com [scribd.com]
- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
- 22. resolvemass.ca [resolvemass.ca]
- 23. Forced Degradation Studies - MedCrave online [medcraveonline.com]

- 24. scispace.com [scispace.com]
- 25. Development of a Stability Indicating Method for Simultan... [degruyterbrill.com]
- To cite this document: BenchChem. [Technisches Support-Center: Optimierung der Stabilität von Vitamin-B-Komplex-Analysestandards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173480#optimizing-vitamin-b-complex-stability-in-analytical-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com